

Spectroscopic Data of (-)-2-(4-Methylphenyl)oxirane: A Technical Guide

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Compound of Interest

Compound Name: 2-(4-Methylphenyl)oxirane, (-)-

Cat. No.: B12749857

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This technical guide provides an in-depth analysis of the spectroscopic data for the chiral epoxide, (-)-2-(4-Methylphenyl)oxirane, also known as (S)-2-(p-Tolyl)oxirane or (-)-4-Methylstyrene oxide. This document is intended for researchers, scientists, and professionals in drug development and chemical synthesis who utilize spectroscopic techniques for structural elucidation and quality control. Herein, we delve into the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, offering not just the spectral features but also the underlying principles and experimental considerations that inform the interpretation.

Introduction to (-)-2-(4-Methylphenyl)oxirane

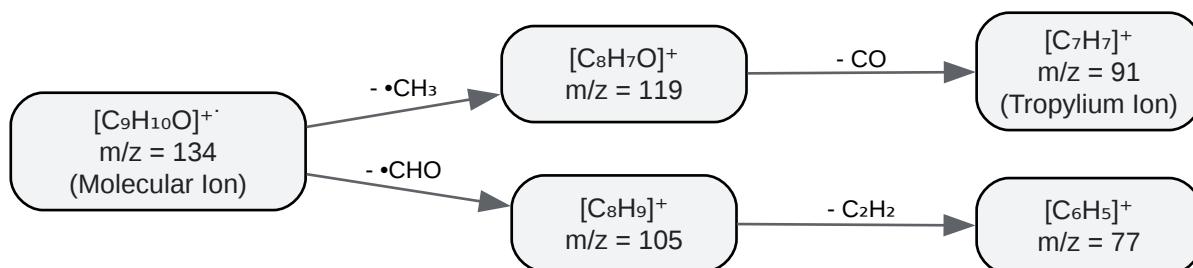
(-)-2-(4-Methylphenyl)oxirane is a valuable chiral building block in asymmetric synthesis. Its stereochemistry and the reactivity of the epoxide ring make it a key intermediate in the preparation of various pharmaceutical agents and other fine chemicals. Accurate and comprehensive spectroscopic characterization is paramount to ensure its chemical identity, purity, and enantiomeric integrity. This guide will systematically dissect the data obtained from ^1H NMR, ^{13}C NMR, IR, and MS analyses.

The structure of (-)-2-(4-Methylphenyl)oxirane, with the IUPAC name (2S)-2-(4-methylphenyl)oxirane, is presented below. The numbering convention used throughout this guide for the assignment of NMR signals is also indicated.

Molecular Identity:

- Molecular Formula: $\text{C}_9\text{H}_{10}\text{O}$ [1][2]

- Molecular Weight: 134.17 g/mol [\[1\]](#)[\[3\]](#)
- CAS Number: 135413-94-4[\[3\]](#)



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Sources

- 1. 2-(4-Methylphenyl)oxirane | C9H10O | CID 108111 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. 13107-39-6(2-(4-methylphenyl)oxirane) | Kuujia.com [kuujia.com]
- 3. 2-(4-Methylphenyl)oxirane, (-) | C9H10O | CID 12289502 - PubChem
[pubchem.ncbi.nlm.nih.gov]
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